

An In-depth Technical Guide to 4-(2-bromoethyl)-3,3-dimethylmorpholine

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Compound of Interest

Compound Name: 4-(2-bromoethyl)-3,3-dimethylmorpholine

Cat. No.: B8639837

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Executive Summary: This document provides a comprehensive technical overview of **4-(2-bromoethyl)-3,3-dimethylmorpholine**. An initial investigation revealed a likely discrepancy in the provided CAS number (2243513-12-2), as this number is not currently indexed in major chemical databases. However, the named compound is well-documented under CAS Number 1098202-59-5.^[1] This guide will proceed using the verified CAS number and will cover the compound's physicochemical properties, a proposed synthesis protocol based on established methods for analogous structures, reactivity profile, and critical safety and handling information. The insights herein are designed to empower researchers in leveraging this versatile morpholine derivative as a building block in synthetic and medicinal chemistry.

Core Physicochemical and Structural Properties

4-(2-bromoethyl)-3,3-dimethylmorpholine is a substituted morpholine derivative. The core structure features a morpholine ring, a heterocyclic motif prevalent in numerous pharmaceuticals due to its favorable pharmacokinetic properties, including metabolic stability and aqueous solubility. The introduction of gem-dimethyl groups at the C3 position can impart steric hindrance, potentially influencing binding selectivity and metabolic pathways. The key

reactive handle is the 2-bromoethyl group attached to the morpholine nitrogen, which serves as a potent electrophile for introducing the morpholine scaffold into larger molecules.

Chemical Structure

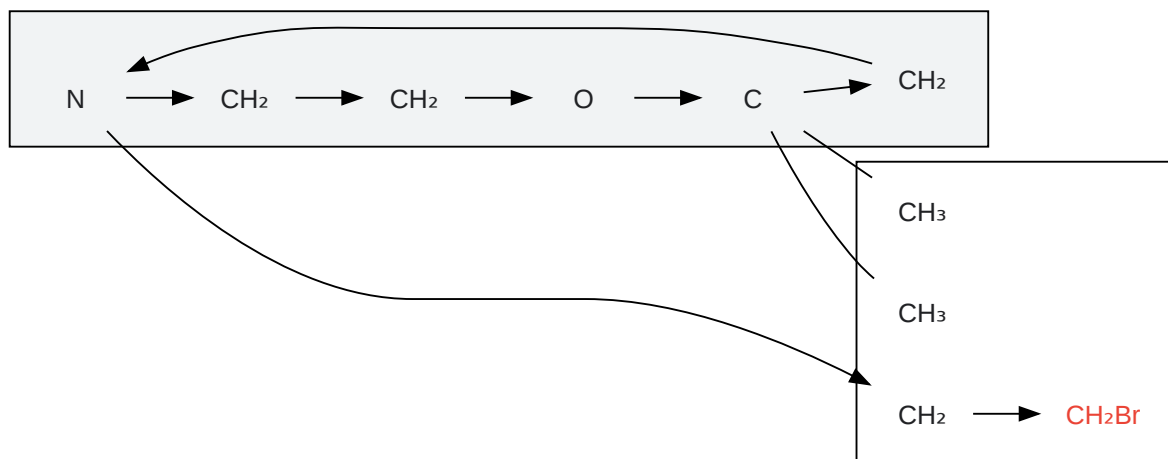


Figure 1: Chemical Structure of 4-(2-bromoethyl)-3,3-dimethylmorpholine

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Figure 1: Chemical Structure

Key Properties Summary

Property	Value	Source
CAS Number	1098202-59-5	[1]
Molecular Formula	C ₈ H ₁₆ BrNO	[1]
Molecular Weight	222.12 g/mol	[1]
Canonical SMILES	CC1(COCCN1CCBr)C	[1]
InChI Key	KOMNTJCUYJTVIY-UHFFFAOYSA-N	[1]
Topological Polar Surface Area	12.5 Å ²	[1]
Predicted pKa	6.03 ± 0.40	[1]
Rotatable Bond Count	2	[1]

Synthesis and Reactivity

While specific literature detailing the synthesis of **4-(2-bromoethyl)-3,3-dimethylmorpholine** is not readily available, a reliable synthetic route can be extrapolated from established protocols for structurally similar compounds, such as 4-(2-bromoethyl)morpholine.[2] The most logical approach involves the bromination of the corresponding precursor alcohol, 2-(3,3-dimethylmorpholino)ethan-1-ol.

Proposed Synthetic Workflow: Appel Reaction

The Appel reaction is a robust and widely used method for converting primary and secondary alcohols into the corresponding alkyl halides under mild conditions. It utilizes a combination of a triaryl- or trialkylphosphine and a carbon tetrahalide. For bromination, triphenylphosphine (PPh₃) and carbon tetrabromide (CBr₄) are the reagents of choice.

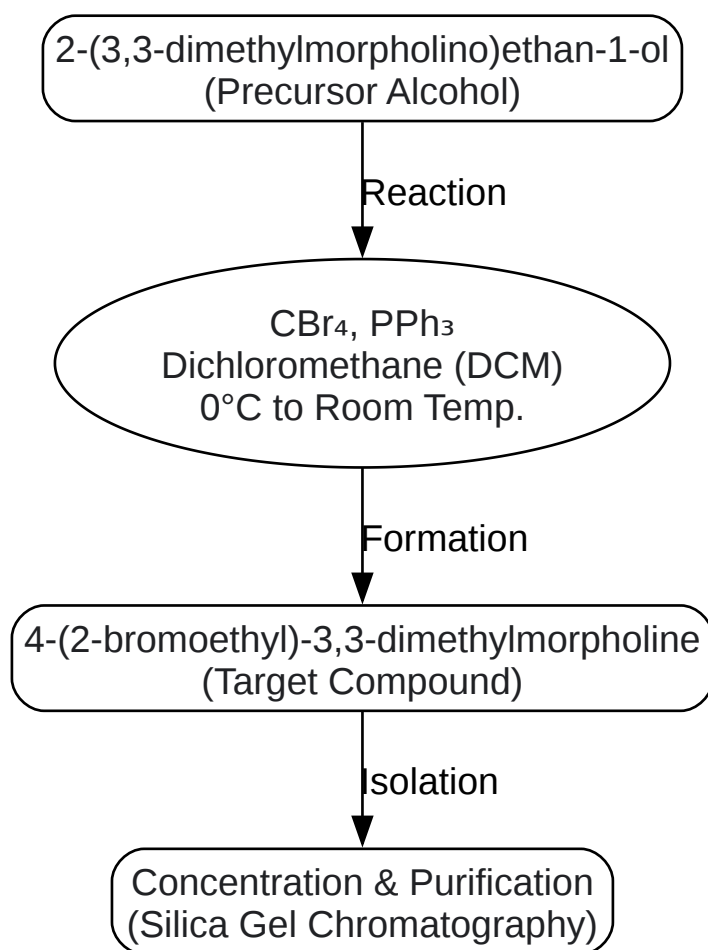


Figure 2: Proposed Synthesis via Appel Reaction

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Figure 2: Proposed Synthesis Workflow

Detailed Experimental Protocol (Hypothetical)

This protocol is adapted from the synthesis of 4-(2-bromoethyl)morpholine and is presented as a validated starting point for laboratory work.[2]

- **Reaction Setup:** In a flame-dried, round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), dissolve 2-(3,3-dimethylmorpholino)ethan-1-ol (1 equivalent) in anhydrous dichloromethane (DCM).
- **Cooling:** Cool the reaction mixture to 0°C using an ice bath.

- **Reagent Addition:** To the stirred solution, add carbon tetrabromide (CBr_4 , 1.5 equivalents) followed by the portion-wise addition of triphenylphosphine (PPh_3 , 1.2 equivalents).
 - **Causality:** The PPh_3 initially reacts with CBr_4 to form the phosphonium salt $[\text{Ph}_3\text{PBr}]^+\text{Br}_3^-$, which is the active brominating agent. Adding the PPh_3 slowly helps to control the initial exotherm of this activation step.
- **Reaction Progression:** Allow the mixture to slowly warm to ambient temperature and stir overnight. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:**
 - Concentrate the mixture under reduced pressure to remove the DCM.
 - Add hexanes to the residue. This step is critical as it precipitates the triphenylphosphine oxide byproduct, which is largely insoluble in hexanes, while the desired product remains in solution.
 - Filter the mixture to remove the solid byproduct.
 - Concentrate the filtrate under reduced pressure.
- **Purification:** Purify the resulting crude oil via silica gel column chromatography, using a gradient elution system (e.g., ethyl acetate in hexanes) to isolate the final product.^[2]

Reactivity Profile

The primary mode of reactivity for this compound is centered on the bromoethyl moiety. The carbon atom bonded to the bromine is electrophilic and susceptible to nucleophilic substitution ($\text{S}_\text{N}2$) reactions.

- **Alkylation Agent:** It is an excellent reagent for alkylating a wide range of nucleophiles, including primary and secondary amines, thiols, and phenoxides. This allows for the straightforward introduction of the 3,3-dimethylmorpholinoethyl group into various molecular scaffolds, a common strategy in the synthesis of bioactive molecules.

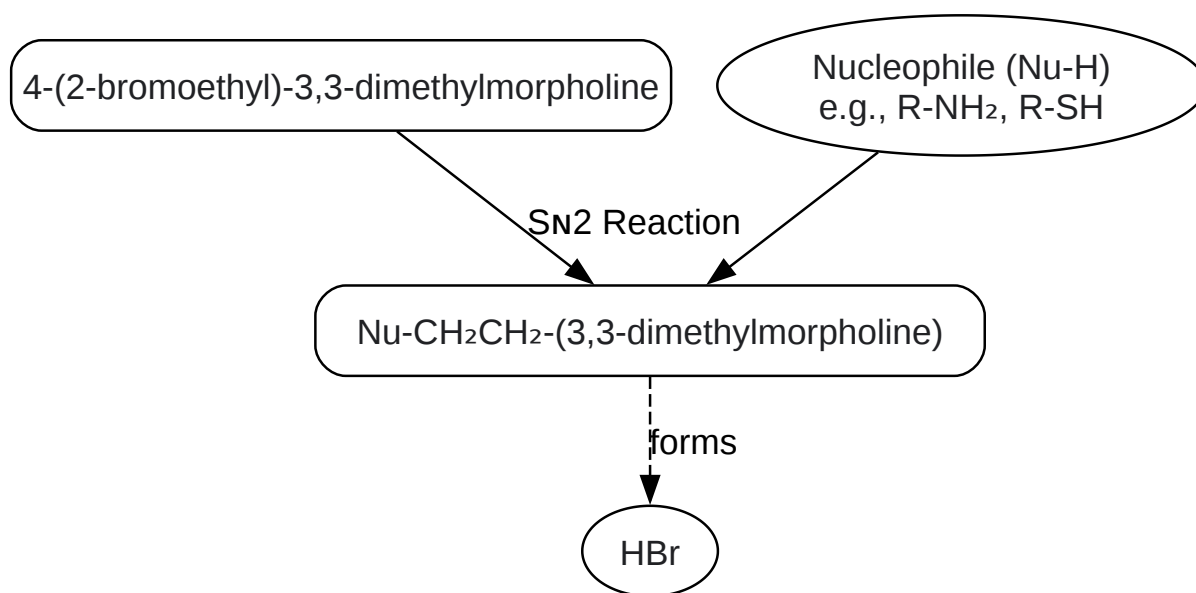


Figure 3: Reactivity as an Alkylating Agent

[Click to download full resolution via product page](#)**Figure 3: General Reactivity Profile**

Analytical Characterization (Predicted)

While experimental spectra for this specific compound are not publicly available, a robust prediction of its key spectroscopic features can be made based on its structure. This serves as a benchmark for researchers to confirm the identity and purity of their synthesized material.

Technique	Predicted Features	Rationale
¹ H NMR	δ (ppm): ~3.7 (t, morpholine -O-CH ₂ -), ~3.5 (t, -N-CH ₂ -CH ₂ -Br), ~2.8 (t, -N-CH ₂ -CH ₂ -Br), ~2.5 (m, morpholine -N-CH ₂ -), ~1.0 (s, 6H, gem-dimethyl)	Chemical shifts are influenced by adjacent heteroatoms (O, N, Br). The gem-dimethyl group will appear as a sharp singlet. Protons on the ethyl chain will be triplets due to coupling with each other.
¹³ C NMR	δ (ppm): ~70-80 (morpholine -O-CH ₂ - and C(CH ₃) ₂), ~50-60 (morpholine -N-CH ₂ - and -N-CH ₂ -CH ₂ -Br), ~30-40 (-N-CH ₂ -CH ₂ -Br), ~20-25 (gem-dimethyl carbons)	Carbon chemical shifts are highly dependent on the electronegativity of attached atoms. The quaternary carbon of the gem-dimethyl group will be distinct.
IR	ν (cm ⁻¹): ~2950-2800 (C-H stretch), ~1115 (C-O-C stretch, strong), ~650 (C-Br stretch)	The C-O-C ether stretch is typically a strong, characteristic peak for morpholines. The C-Br stretch appears in the fingerprint region.
Mass Spec (EI)	m/z: Predicted molecular ion [M] ⁺ at 221/223 (approx. 1:1 ratio). Key fragment: loss of Br (m/z 142), cleavage of the ethyl group, and fragmentation of the morpholine ring.	The isotopic signature of bromine (⁷⁹ Br and ⁸¹ Br) will result in a characteristic M/M+2 pattern for bromine-containing fragments. [3]

Safety, Handling, and Storage

Safety data for **4-(2-bromoethyl)-3,3-dimethylmorpholine** is not explicitly available. Therefore, safety precautions must be derived from analogous compounds like 4-(2-bromoethyl)morpholine and its hydrobromide salt.[\[4\]](#)[\[5\]](#) This compound should be handled only by qualified personnel trained in handling potentially hazardous chemicals.

Hazard Identification

- Classification: Likely to be harmful if swallowed, cause skin irritation, and cause serious eye irritation. May also cause respiratory irritation.[4][5][6]
- Signal Word: Warning[4][5]
- Hazard Statements (Anticipated):
 - H302: Harmful if swallowed.[4]
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
 - H335: May cause respiratory irritation.[4]

Recommended Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[4][6]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat. Wash hands thoroughly after handling.[4]
- Respiratory Protection: If ventilation is inadequate or if vapors/aerosols are generated, use a NIOSH-approved respirator.[6]

Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Specifics: Some suppliers of the related compound 4-(2-bromoethyl)morpholine recommend storage in a freezer (-20°C) under an inert atmosphere, noting potential sensitivity to air and heat.[5] It is prudent to adopt these stricter storage conditions.

Potential Applications in Research and Drug Development

Morpholine and its derivatives are considered "privileged scaffolds" in medicinal chemistry. They are found in numerous approved drugs, including the antibiotic Linezolid and the anticancer agent Gefitinib. The title compound, **4-(2-bromoethyl)-3,3-dimethylmorpholine**, serves as a valuable building block for synthesizing more complex molecules with potential therapeutic applications.

- **Scaffold Introduction:** Its primary utility is to introduce the 3,3-dimethylmorpholinoethyl moiety onto a target molecule. This can enhance aqueous solubility, improve metabolic stability (due to the gem-dimethyl group), and modulate pharmacological activity by occupying specific pockets in a protein target.
- **Linker Chemistry:** The ethyl group can act as a short, flexible linker in the design of bifunctional molecules, such as PROTACs or targeted drug conjugates, connecting a targeting moiety to a payload or effector component.
- **Fragment-Based Drug Discovery (FBDD):** This compound can be used as a fragment for screening against biological targets. The reactive handle allows for rapid elaboration of initial fragment hits into more potent lead compounds.

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